

# Technical Guide to the Physical Properties of Acetimidohydrazide Hydrochloride

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## Compound of Interest

Compound Name: Acetimidohydrazide hydrochloride

Cat. No.: B7945175

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## Introduction

**Acetimidohydrazide hydrochloride** (CAS No: 39254-63-2) is a chemical compound of interest in various fields of organic synthesis and pharmaceutical development. A thorough understanding of its physical properties is fundamental for its application in research and development, particularly in reaction kinetics, formulation studies, and quality control. This document provides a comprehensive overview of the known physical characteristics of **Acetimidohydrazide hydrochloride**, details the experimental methodologies for their determination, and outlines a logical workflow for the physical characterization of such a compound.

## Core Physical and Chemical Properties

The physical properties of **Acetimidohydrazide hydrochloride** have been determined through various analytical methods. While specific experimental details for this compound are not extensively published, the data presented below is compiled from available chemical data sources.

## Data Summary

The quantitative physical and chemical data for **Acetimidohydrazide hydrochloride** are summarized in the table below for ease of reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C2H8ClN3	[1][2]
Molecular Weight	109.56 g/mol	[2]
Melting Point	131-132 °C	[2]
Boiling Point	147.8 °C at 760 mmHg	[1]
Flash Point	43.2 °C	[1]
Solubility	61.4 mg/mL	[3]
Appearance	White crystalline solid (inferred) <sup>1</sup>	
Storage Conditions	2-8°C, under inert gas (Nitrogen or Argon)	[1][2]

<sup>1</sup>Appearance is inferred from the physical description of the closely related compound, Acetamidine hydrochloride, which is described as a white crystalline solid or colorless monoclinic crystals.[4][5]

## Experimental Protocols

The determination of the physical properties listed above follows standardized laboratory procedures. Below are detailed methodologies for key experimental determinations.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity, whereas a broad melting range often indicates the presence of impurities.

Principle: The melting point is determined by heating a small, powdered sample of the compound and observing the temperature range over which it transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Calibrated thermometer
- Mortar and pestle

Procedure:

- A small sample of **Acetimidohydrazide hydrochloride** is finely powdered using a mortar and pestle.
- The powdered sample is packed into a capillary tube to a height of 1-2 mm.
- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
- The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- Two temperatures are recorded: T1, the temperature at which the first drop of liquid appears, and T2, the temperature at which the entire sample has liquefied.
- The melting point is reported as the range between T1 and T2.

## Solubility Determination

Solubility is a key parameter in drug development, influencing bioavailability and formulation.

Principle: The solubility of a compound in a given solvent is determined by preparing a saturated solution at a specific temperature and then quantifying the concentration of the dissolved solute.

Apparatus:

- Analytical balance
- Vials with screw caps

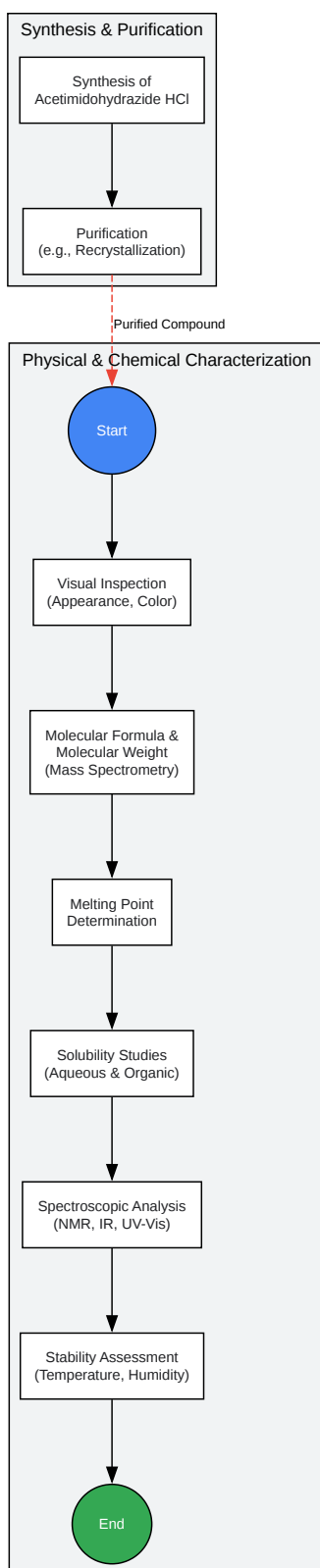
- Constant temperature shaker bath
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

#### Procedure:

- An excess amount of **Acetimidohydrazide hydrochloride** is added to a known volume of the solvent (e.g., deionized water, ethanol) in a sealed vial.
- The vial is placed in a constant temperature shaker bath and agitated for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, the suspension is allowed to settle, and the supernatant is carefully removed.
- The supernatant is centrifuged to remove any remaining undissolved solid.
- A known volume of the clear, saturated solution is carefully pipetted and diluted with the appropriate solvent in a volumetric flask.
- The concentration of **Acetimidohydrazide hydrochloride** in the diluted solution is determined using a calibrated analytical method, such as HPLC-UV.
- The solubility is then calculated and expressed in units such as mg/mL or mol/L.

## Visualization of Characterization Workflow

The logical flow for the physical and chemical characterization of a new chemical entity like **Acetimidohydrazide hydrochloride** can be visualized. This process ensures a systematic evaluation of the compound's fundamental properties.



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Caption: Workflow for the physical characterization of a chemical compound.

This guide provides a foundational understanding of the physical properties of **Acetimidohydrazide hydrochloride** and the standard methods used for their determination. For any application, it is recommended to verify these properties on the specific batch of the compound being used.

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